

Personal protective equipment for handling 3-Methoxybenzenethiol

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Compound of Interest

Compound Name: 3-Methoxybenzenethiol

Cat. No.: B100605

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Essential Safety and Handling Guide for 3-Methoxybenzenethiol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Methoxybenzenethiol**. Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Immediate Safety and Hazard Information

3-Methoxybenzenethiol is a hazardous chemical that requires careful handling. It is known to be an irritant to the skin, eyes, and respiratory system.[\[1\]](#)[\[2\]](#)[\[3\]](#) It may also be harmful if swallowed or in contact with skin.[\[2\]](#)[\[3\]](#) This substance is also noted to be air-sensitive and has a strong stench.[\[1\]](#)[\[3\]](#)

First Aid Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Skin Contact: Remove all contaminated clothing and shoes. Immediately wash the affected skin area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation occurs.[\[1\]](#)[\[3\]](#)

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cups of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Methoxybenzenethiol** to prevent exposure.

PPE Category	Specific Requirements
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3] A face shield may be necessary in situations with a higher risk of splashing.[4]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure.[1] It is recommended to inspect gloves prior to use and to use a proper glove removal technique to avoid skin contact with the chemical. Wear appropriate protective clothing to prevent skin exposure, which may include a lab coat, coveralls, or a chemical-resistant suit depending on the scale of the operation.[1][3]
Respiratory Protection	Use only in a well-ventilated area or in a chemical fume hood.[1] If ventilation is inadequate, follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149 and wear a NIOSH-approved respirator.[1]

Operational Plan for Handling 3-Methoxybenzenethiol

This step-by-step plan outlines the safe handling of **3-Methoxybenzenethiol** from receipt to disposal.

- Receiving and Inspection:

- Upon receipt, inspect the container for any signs of damage or leaks.
- Verify that the container is properly labeled.
- Transport the chemical in a secondary container to a designated storage area.

- Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][3]
- Keep away from sources of ignition and incompatible substances such as strong bases.[1][3]
- As **3-Methoxybenzenethiol** is air-sensitive, it should be stored under an inert atmosphere.[1]

- Handling and Use:

- All handling of **3-Methoxybenzenethiol** must be conducted in a well-ventilated area or a certified chemical fume hood.[1]
- Avoid breathing any dust, vapor, mist, or gas.[1]
- Prevent all contact with eyes, skin, and clothing.[1]
- Do not eat, drink, or smoke in the area where the chemical is handled.[3]
- Wash hands thoroughly after handling.[3][4]

- Spill Management:

- In the event of a spill, evacuate the area and ensure adequate ventilation.
- Wear the appropriate PPE as outlined above.
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[1][4]
- Collect the absorbed material and place it in a suitable, sealed container for disposal.[1][4]
- Avoid allowing the spill to enter drains or waterways.[4]

Disposal Plan

The disposal of **3-Methoxybenzenethiol** and its contaminated materials must be handled as hazardous waste.

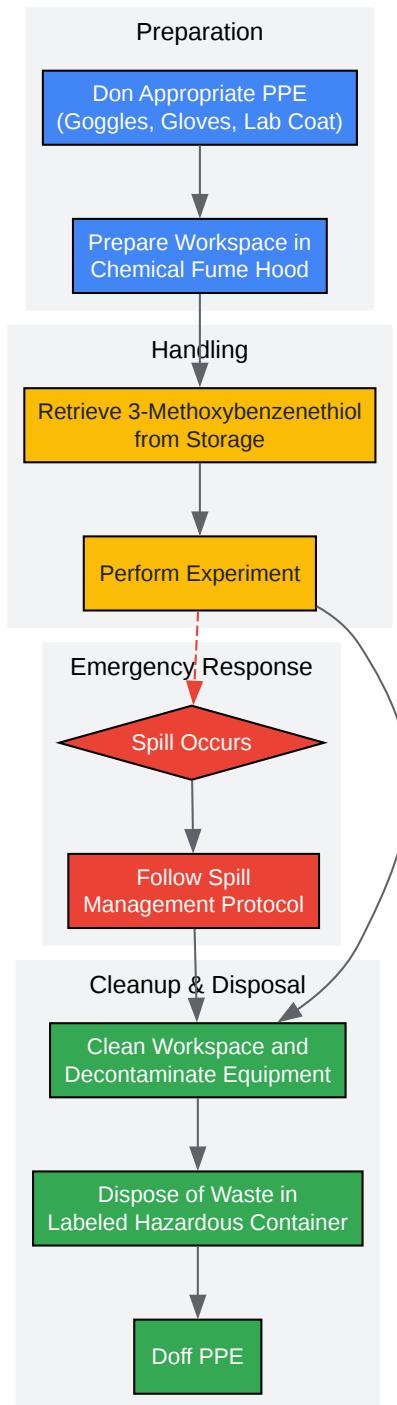
- Waste Collection:
 - Collect all waste materials, including empty containers, contaminated absorbents, and disposable PPE, in a designated and properly labeled hazardous waste container.
- Disposal Procedure:
 - Dispose of the waste through a licensed hazardous waste disposal company.
 - Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[1]
 - Consult and adhere to all federal, state, and local hazardous waste regulations to ensure complete and accurate classification and disposal.[1]

Quantitative Data Summary

Property	Value
Molecular Formula	C7H8OS
Molecular Weight	140.20 g/mol [2] [5]
Appearance	Very slightly yellow clear liquid [1]
Flash Point	96 °C (204.8 °F) [1]
CAS Number	15570-12-4 [1] [2] [3] [5]

Experimental Workflow

Workflow for Handling 3-Methoxybenzenethiol

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Caption: Workflow for the safe handling of **3-Methoxybenzenethiol**.

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